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Technical Support Center: Resolving Sodium Adduct Formation in Mass Spectrometry

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Sodium
CAS No.: 7440-23-5
Cat. No.: B1234350

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Audience: Researchers, scientists, and drug development professionals engaged in mass spectrometry-based analyses.

Introduction

In electrospray ionization mass spectrometry (ESI-MS), the formation of adduct ions is a common phenomenon. While protonated molecules ($[M+H]^+$) are often the species of interest for quantification and structural elucidation, the presence of other adducts, particularly **sodium** adducts ($[M+Na]^+$), can complicate data analysis, reduce sensitivity for the target analyte, and impact reproducibility. This guide provides a comprehensive resource for understanding, troubleshooting, and mitigating issues related to **sodium** adduct formation in your LC-MS experiments.

Frequently Asked Questions (FAQs)

In-Depth Troubleshooting Guides

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